

2-Morpholinoacetaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Morpholinoacetaldehyde

Cat. No.: B1332701

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A Technical Overview of 2-Morpholinoacetaldehyde

This document provides core technical data on **2-Morpholinoacetaldehyde**, a morpholine derivative with applications in chemical synthesis. The information presented is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Chemical Properties

2-Morpholinoacetaldehyde, also known as 2-morpholin-4-ylacetaldehyde, is a chemical compound characterized by a morpholine ring attached to an acetaldehyde group.^[1] This structure imparts specific reactivity that is useful in various synthetic organic chemistry processes.

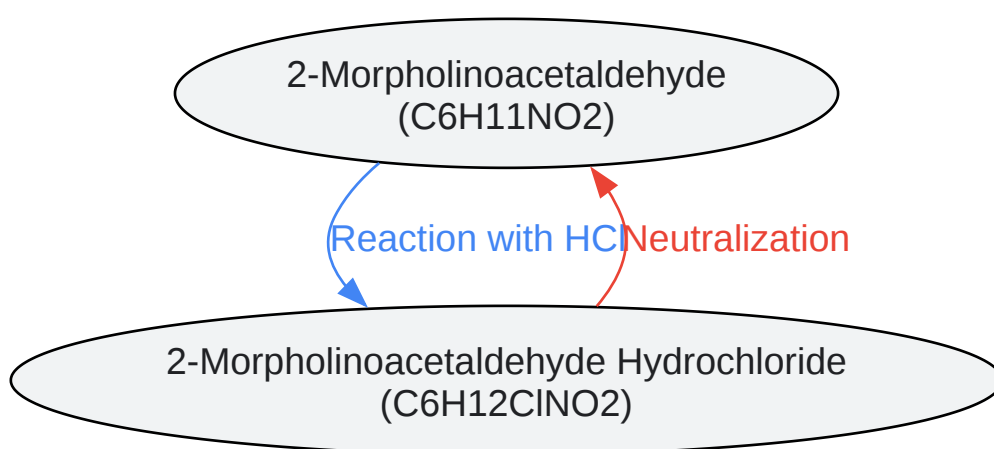
Below is a summary of the key molecular identifiers for **2-Morpholinoacetaldehyde**.

| Identifier | Value |
|-------------------|---------------------------------|
| Molecular Formula | C6H11NO2 |
| Molecular Weight | 129.16 g/mol [1][2] |
| IUPAC Name | 2-morpholin-4-ylacetaldehyde[2] |
| CAS Number | 21977-09-3[2] |
| SMILES | C1COCCN1CC=O[2] |
| InChI Key | KKOPYUKQPCQGEM-UHFFFAOYSA-N[2] |

It is important to distinguish the primary compound from its related forms, such as **2-Morpholinoacetaldehyde** hydrochloride, which has a different molecular formula (C6H12ClNO2) and molecular weight (165.62 g/mol).[3][4]

Logical Relationship of 2-Morpholinoacetaldehyde and its Hydrochloride Salt

The following diagram illustrates the relationship between **2-Morpholinoacetaldehyde** and its hydrochloride salt, which is often used to improve the compound's stability and handling properties.



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Conversion between the free base and hydrochloride salt.

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References

- 1. 2-Morpholinoacetaldehyde (21977-09-3) for sale [vulcanchem.com]
- 2. 2-Morpholinoacetaldehyde | C₆H₁₁NO₂ | CID 1519330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Morpholinoacetaldehyde hydrochloride (1172495-88-3) for sale [vulcanchem.com]
- 4. 1172495-88-3|2-Morpholinoacetaldehyde hydrochloride|BLD Pharm [bldpharm.com]
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